

Personal protective equipment for handling Imperatorin

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Compound of Interest

Compound Name: *Imperatorin*

Cat. No.: *B1671801*

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Essential Safety and Handling Guide for Imperatorin

This guide provides critical safety protocols, personal protective equipment (PPE) requirements, and operational plans for handling **Imperatorin** in a laboratory setting. Adherence to these guidelines is essential for the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Imperatorin is a furanocoumarin with diverse biological activities.^[1] According to safety data sheets, it is classified with the following hazards:

- Acute Oral Toxicity: Harmful or toxic if swallowed.^{[2][3]}
- Skin Irritation: Causes skin irritation and may cause an allergic skin reaction.^[2]
- Eye Irritation: Causes serious eye irritation.^{[2][3]}
- Respiratory Irritation: May cause respiratory irritation.^{[2][3]}

The toxicological properties of **Imperatorin** have not been fully investigated, and it is crucial to prevent direct contact and inhalation.

Quantitative Data Summary

The following table summarizes key chemical and safety data for **Imperatorin**.

Property	Value	Source(s)
Chemical Formula	C ₁₆ H ₁₄ O ₄	[1]
Molecular Weight	270.3 g/mol	[1]
CAS Number	482-44-0	[2]
EC Number	207-581-1	[2]
Melting Point	102 °C	[4]
Appearance	Solid	[2]
GHS Hazard Statements	H301/H302, H315, H317, H319, H335	[2][3]
Occupational Exposure Limits	No specific limit values have been established.	[5][6]

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is mandatory to minimize exposure.[7] Standard protocols for handling hazardous drugs should be followed.[8][9]

1. Hand Protection

- Specification: Wear two pairs of chemical-resistant, powder-free chemotherapy gloves (e.g., Nitrile).[8][10]
- Procedure: The inner glove should be worn under the cuff of the lab coat, and the outer glove should be worn over the cuff.[8] Gloves must be inspected before use. Change gloves immediately if they are torn, punctured, or contaminated, and at regular intervals (e.g., hourly).[8] Dispose of contaminated gloves as hazardous waste.[6]

2. Eye and Face Protection

- Specification: Use safety glasses with side-shields or chemical safety goggles approved under government standards such as NIOSH (US) or EN 166 (EU).[\[6\]](#)[\[7\]](#)
- Procedure: When there is a risk of splashes or generating aerosols, a full-face shield must be worn in addition to goggles.[\[11\]](#)[\[12\]](#)

3. Body Protection

- Specification: A disposable, solid-front protective gown made of low-permeability fabric with long sleeves and tight-fitting cuffs is required.[\[8\]](#)[\[13\]](#)
- Procedure: Ensure the gown provides complete coverage. Do not reuse disposable gowns. [\[13\]](#) Contaminated clothing should be removed carefully and disposed of as hazardous waste.

4. Respiratory Protection

- Specification: All handling of powdered **Imperatorin** that may generate dust must be conducted in a well-ventilated area, preferably a chemical fume hood.[\[5\]](#)
- Procedure: If work outside of a fume hood is unavoidable and dust may be generated, use a NIOSH-approved N95 or P1 dust mask.[\[6\]](#)

Operational and Disposal Plan

Safe Handling and Operations

- Designated Area: Conduct all work with **Imperatorin** in a designated, restricted-access area, such as a chemical fume hood, to control dust and vapors.[\[12\]](#)
- Procedures:
 - Wash hands thoroughly before donning and after doffing PPE.[\[8\]](#)
 - Avoid the formation of dust and aerosols during handling, weighing, and transfer.[\[3\]](#)[\[6\]](#)
 - Use appropriate tools (e.g., spatulas) for transfers.[\[12\]](#)

- Do not eat, drink, or smoke in the designated handling area.[12]
- Decontamination: Clean up spills immediately. Decontaminate surfaces and equipment after use.

Emergency First Aid Procedures

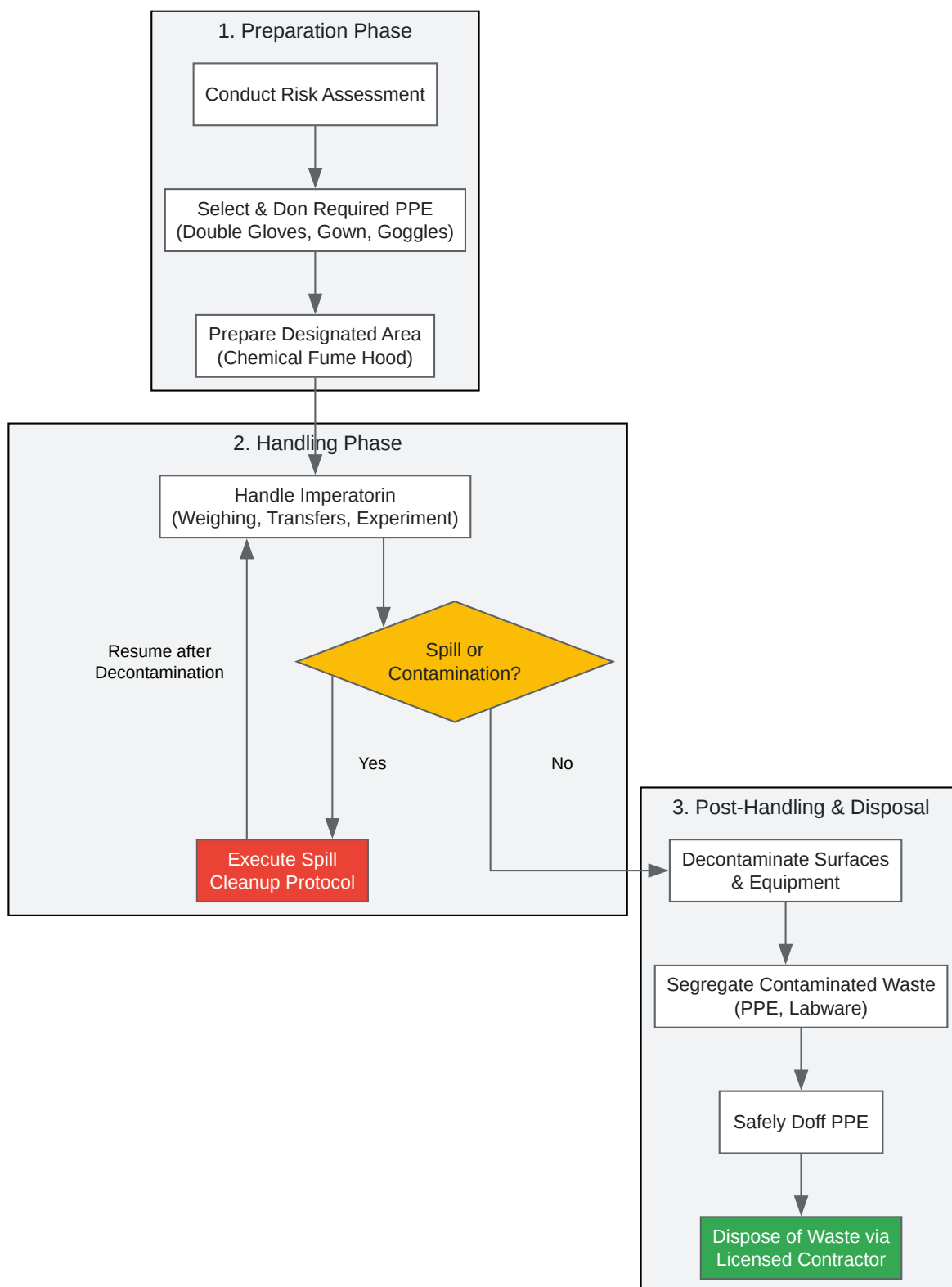
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Remove contaminated clothing and flush the affected skin with plenty of soap and water for at least 15 minutes.[3]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, provide oxygen or artificial respiration.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and drink 2-4 cupfuls of milk or water. Call a poison control center or doctor immediately.[5]

Waste Disposal Plan

- Waste Segregation: All materials contaminated with **Imperatorin**, including unused product, disposable PPE, and labware, must be treated as hazardous chemical waste.[4][10]
- Container Management: Collect waste in a dedicated, leak-proof, and clearly labeled hazardous waste container.[10][12] Do not mix with other waste streams.[10] Keep the container sealed when not in use.[12]
- Final Disposal: Dispose of the hazardous waste through a licensed disposal company, in accordance with all local, state, and federal regulations.[4][14] Offer surplus and non-recyclable solutions to a licensed disposal company.[4]

Procedural Workflow for Handling Imperatorin

The following diagram outlines the required step-by-step process for safely handling **Imperatorin**, from preparation to disposal.



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